

Optimizing All-Bond 2 Polymerization Under Crowns: A Technical Support Center

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	All-bond 2
CAS No.:	163063-15-8
Cat. No.:	B1171729

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing **All-Bond 2** for cementation of crowns. The information is designed to address specific issues that may be encountered during experiments, ensuring optimal polymerization and bond strength.

Troubleshooting Guide

This guide addresses common problems encountered during the polymerization of **All-Bond 2** under various crown materials.

Problem	Potential Cause	Recommended Solution
Low bond strength under a crown	Incomplete polymerization due to limited light penetration through the crown material. The chemical-curing mechanism of dual-cured cements can be slower and less effective than when supplemented with light activation.^[1]	- For opaque materials like metal or some zirconia crowns, rely on the chemical cure component of All-Bond 2. Ensure meticulous mixing of Primers A & B to initiate the chemical reaction. - When possible, select translucent crown materials (e.g., lithium disilicate, translucent zirconia) that allow for light penetration. - Use a high-intensity curing light and extend the curing time beyond the manufacturer's recommendation for direct restorations, ensuring the light is positioned as close as possible to all crown margins.
Contamination of the bonding surface with saliva, blood, or temporary cement. Even minimal contamination can significantly reduce bond strength.	- Ensure proper isolation of the tooth using a rubber dam. - Thoroughly clean the preparation with a pumice slurry and rinse with water. - Decontaminate the surface with an alcohol-based cleaner and air dry to remove any residual moisture before applying the adhesive.	
Improper application of the adhesive.	- Follow the manufacturer's instructions for All-Bond 2 precisely, including the application of five consecutive coats of the mixed primers without drying between coats.	

[2] - After the final coat, gently air dry to evaporate the solvent, leaving a glossy surface.

Discoloration at the crown margin

Incomplete polymerization leading to a porous cement layer that can absorb stains over time. Some dual-cure cements may not be as color-stable.

- Ensure the highest possible degree of conversion by using a combination of light and chemical curing whenever feasible. - For aesthetic restorations, consider using a light-cure only resin cement if the crown is thin and translucent enough to allow for complete light penetration.[3]

Crown debonding after a short period

Insufficient chemical cure of the adhesive in areas where light cannot reach.

- Verify the expiration dates of the All-Bond 2 components, as outdated materials may have reduced chemical reactivity. - Ensure equal dispensing of Primer A and Primer B to achieve the correct stoichiometry for the chemical curing reaction.[4]

Voids or bubbles in the cement layer

Improper mixing or placement of the cement.

- Mix the cement according to the manufacturer's instructions to avoid incorporating air bubbles. - Apply a consistent, even layer of cement to the intaglio surface of the crown. - Seat the crown with gentle, consistent pressure to allow excess cement to flow out without trapping air.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of **All-Bond 2** polymerization under an opaque crown like metal or PFM?

A1: Under an opaque crown, the polymerization of **All-Bond 2** relies solely on its chemical-cure mechanism. **All-Bond 2** is a dual-cured adhesive system.^{[5][6][7][8]} Its dual-cured primer contains initiators for both light-activated and chemical polymerization.^{[5][6][7]} When Primers A and B are mixed, a chemical reaction is initiated that leads to the polymerization of the resin, even in the complete absence of light.^[9]

Q2: How does the type of crown material affect the polymerization of **All-Bond 2**?

A2: The type of crown material significantly impacts the polymerization of dual-cured adhesives like **All-Bond 2** by influencing the amount of light that reaches the cement.

- Opaque Crowns (e.g., Metal, PFM, Opaque Zirconia): These materials block light transmission, meaning polymerization will depend entirely on the chemical curing process.
- Translucent Crowns (e.g., Lithium Disilicate, Translucent Zirconia, Feldspathic Porcelain): These materials allow for some degree of light penetration, enabling both light-curing and chemical-curing mechanisms to contribute to polymerization. This dual-action is preferable as it can lead to a higher degree of conversion and improved mechanical properties.^[1]

Q3: Can I light-cure **All-Bond 2** before placing the crown?

A3: It is not recommended to light-cure the **All-Bond 2** adhesive layer on the tooth preparation before seating the crown. Doing so will create a cured film that may interfere with the complete seating of the restoration. The manufacturer's instructions for crown cementation specify applying the adhesive and leaving it uncured before applying the cement and seating the crown.^[2]

Q4: What is the expected bond strength of **All-Bond 2** to dentin under a crown?

A4: A study investigating the tensile bond strength of **All-Bond 2** to bovine dentin found statistically lower bond strengths to crown dentin compared to root dentin.^[10] While specific bond strength values under a crown will vary depending on numerous factors (e.g., tooth preparation, crown material, operator technique), ensuring optimal polymerization through both

chemical and light-curing (when possible) is crucial for achieving high and durable bond strengths.

Q5: How can I ensure the chemical curing component of **All-Bond 2** is effective?

A5: To maximize the effectiveness of the chemical cure:

- **Accurate Mixing:** Dispense equal amounts of Primer A and Primer B and mix them thoroughly as per the manufacturer's instructions.[\[4\]](#)
- **Fresh Materials:** Always check the expiration dates of the adhesive components.
- **Proper Application:** Apply the mixed primers as directed to ensure the necessary chemical components are present at the bonding interface.[\[2\]](#)

Experimental Protocols

Protocol 1: Evaluation of All-Bond 2 Polymerization Under Different Crown Materials

Objective: To assess the degree of conversion of **All-Bond 2** under crown materials with varying translucency.

Materials:

- **All-Bond 2** adhesive system
- Extracted human or bovine teeth
- Crowns of different materials (e.g., full-gold, PFM, opaque zirconia, translucent zirconia, lithium disilicate) of standardized thickness
- Microhardness tester
- Fourier-transform infrared (FTIR) spectrometer

Methodology:

- Prepare standardized dentin surfaces on the extracted teeth.
- Apply **All-Bond 2** to the dentin surfaces according to the manufacturer's instructions.
- Place a standardized amount of a dual-cure resin cement compatible with **All-Bond 2**.
- Seat the crowns of different materials onto the prepared teeth.
- For translucent crowns, light-cure through the crown for the manufacturer's recommended time. For opaque crowns, allow for chemical curing only.
- Store the specimens in a dark, humid environment at 37°C for 24 hours.
- After 24 hours, section the teeth and crowns to expose the cement layer.
- Measure the microhardness of the cement at different depths from the crown margin using a microhardness tester.
- Alternatively, analyze the degree of conversion of the cement using an FTIR spectrometer by comparing the ratio of aliphatic to aromatic C=C double bonds before and after polymerization.

Protocol 2: Tensile Bond Strength Testing of All-Bond 2 Under Crowns

Objective: To determine the tensile bond strength of **All-Bond 2** to dentin when used for crown cementation.

Materials:

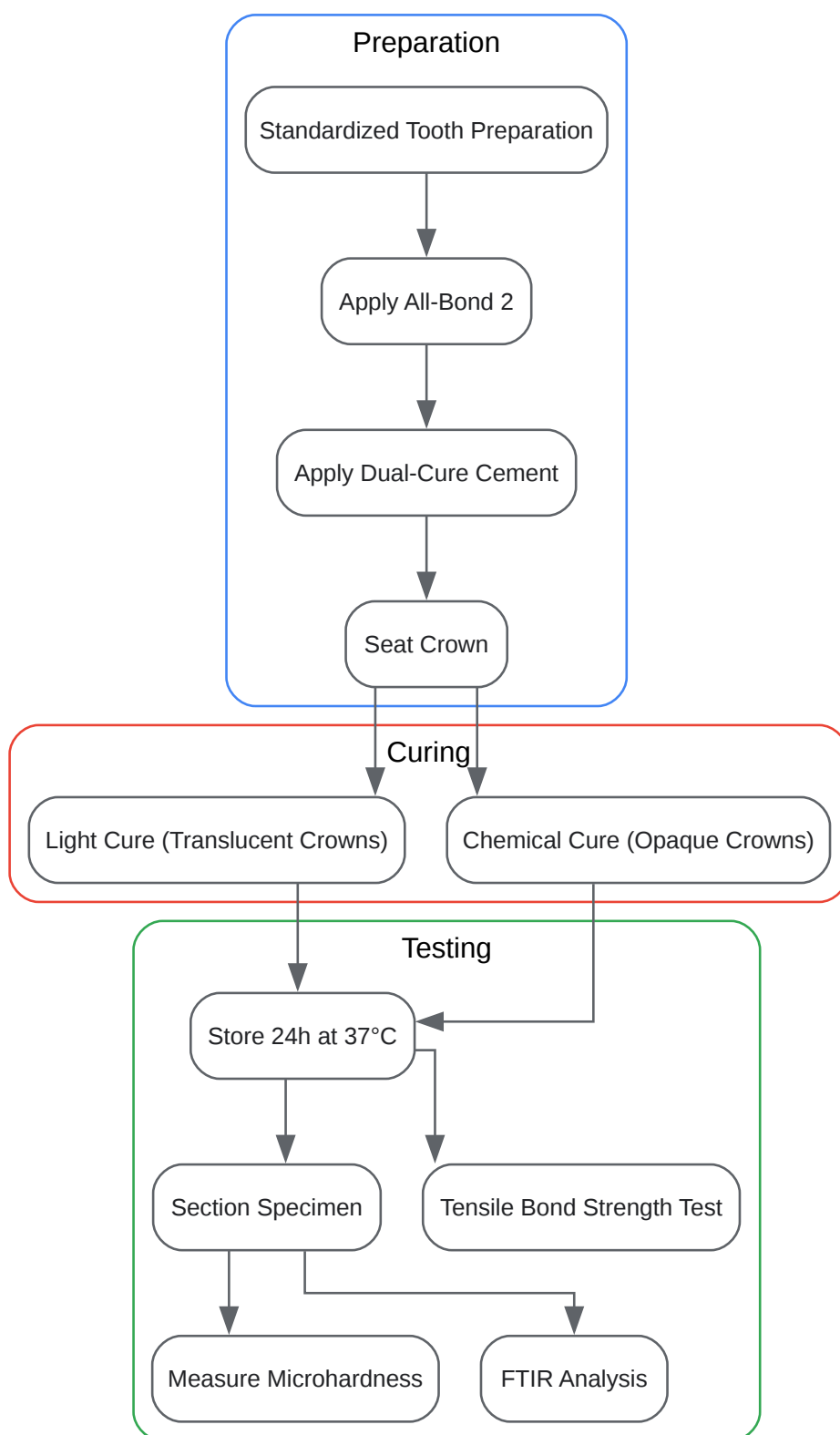
- **All-Bond 2** adhesive system
- Extracted human or bovine teeth
- Crowns fabricated for the prepared teeth
- Universal testing machine

- Dual-cure resin cement

Methodology:

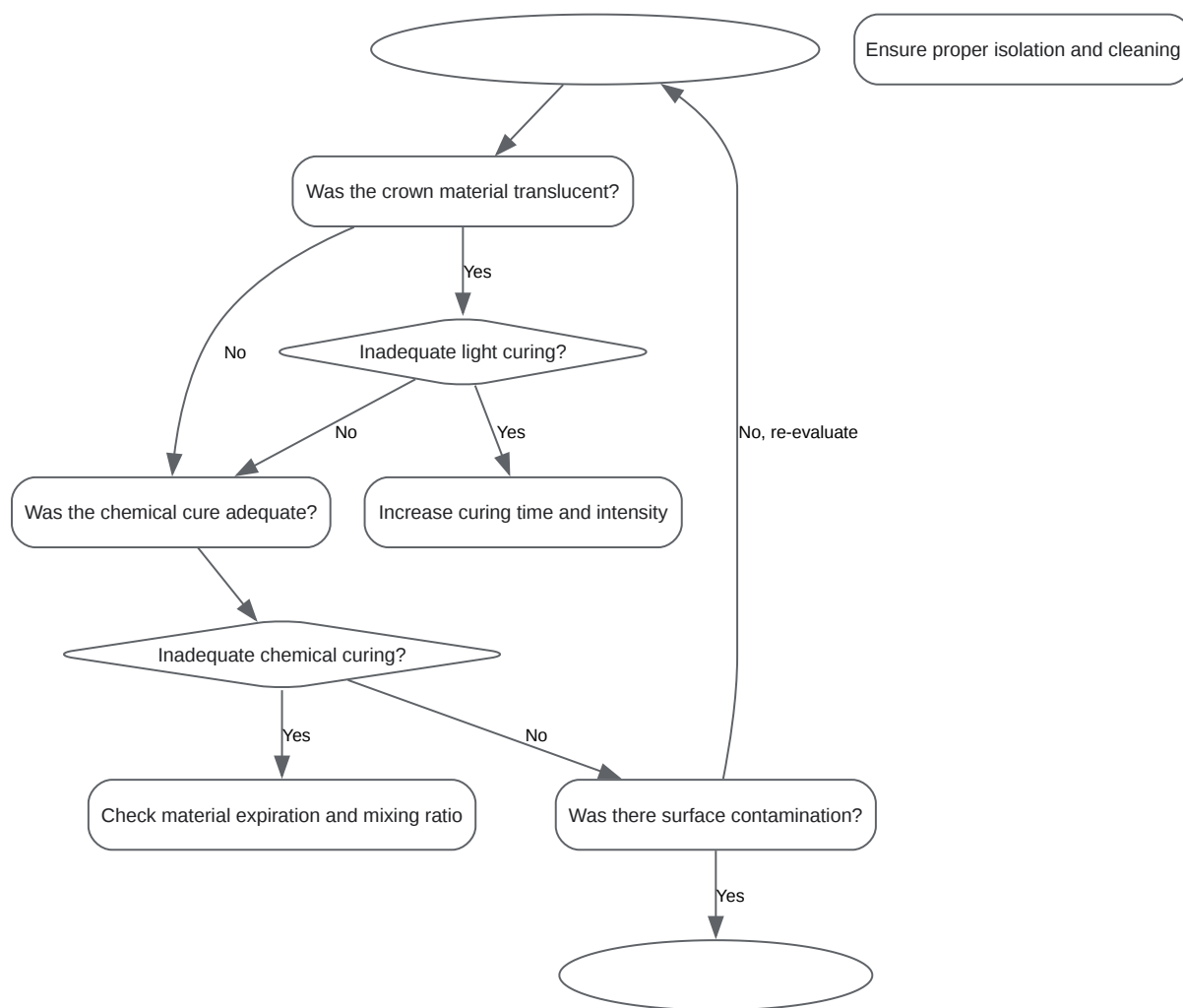
- Prepare the teeth for crown reception with a standardized preparation geometry.
- Follow the **All-Bond 2** instructions for bonding to dentin.
- Apply a compatible dual-cure resin cement to the intaglio of the crown and seat it on the prepared tooth.
- Remove excess cement and light-cure from all accessible margins if the crown material allows.
- Store the cemented crowns in water at 37°C for 24 hours.
- Mount the specimens in a universal testing machine.
- Apply a tensile force to the crown at a constant crosshead speed until debonding occurs.
- Record the force at which failure occurs and calculate the tensile bond strength in megapascals (MPa).

Visualizations



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Caption: Experimental workflow for evaluating **All-Bond 2** polymerization.



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Caption: Troubleshooting flowchart for **All-Bond 2** bond failure.

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- To cite this document: BenchChem. [Optimizing All-Bond 2 Polymerization Under Crowns: A Technical Support Center]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1171729/docs#optimizing-all-bond-2-polymerization-under-crowns-a-technical-support-center>]

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